

Nitrocyclopentane Flammability & Hazard Summary

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Compound Focus: Nitrocyclopentane

CAS No.: 2562-38-1

Cat. No.: S1896577

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The quantitative data below summarizes the key flammability and hazard information for **nitrocyclopentane**.

Parameter	Value / Classification	Notes
Flash Point	67 °C (152.6 °F)	Closed cup method [1]
Physical State	Liquid [1]	-
Safety Classification	Combustible Liquid [1]	-
GHS Hazard Statements	Eye Irrit. 2, Skin Irrit. 2, STOT SE 3 [1]	Causes eye and skin irritation. May cause respiratory irritation [1]
Target Organ	Respiratory System [1]	-
Recommended PPE	Eyeshields, Gloves, type ABEK (EN14387) respirator filter [1]	-

Safety Protocols & Experimental Guidance

For researchers handling **nitrocyclopentane**, adhere to these safety protocols to mitigate risks.

- **Pre-Ventilation:** Conduct all procedures involving **nitrocyclopentane** in a well-ventilated fume hood to ensure vapors remain below hazardous concentrations [2].
- **Leak Checks:** Perform a leak test on your reactor system before starting any experiment. The permissible leakage rate should be less than **0.5 bar/hour** [2].
- **Inert Atmosphere:** For processes above the flash point or in closed systems, replace oxygen and air with inert gases like nitrogen or argon to create an atmosphere that cannot support combustion [2].
- **Equipment Certification:** If explosive atmospheres cannot be prevented, use only equipment certified for such environments (e.g., ATEX-certified equipment) [2].
- **Eliminate Ignition Sources:** Control all potential ignition sources, including static electricity, electrical equipment, and hot surfaces [3]. Implement proper grounding and bonding for equipment [3].
- **Gas Detection:** Install fixed gas detection systems for continuous monitoring. Set alarms to trigger at 20% of the LEL to allow time for preventative action [4].
- **Personal Protective Equipment (PPE):** Wear **eyeshields**, gloves, and respiratory protection as indicated in the hazard summary [1].
- **Spill Response:** Have spill containment materials ready. For small spills, absorb with an appropriate inert material and place in a labeled chemical waste container.
- **Waste Disposal:** Collect all waste containing **nitrocyclopentane** as hazardous chemical waste, complying with institutional and local regulations.

Frequently Asked Questions (FAQ)

Q1: At what temperature does nitrocyclopentane become a fire hazard? **Nitrocyclopentane** becomes a fire hazard when it is heated to or above its flash point of **67 °C (152.6 °F)**. At this temperature, it can produce enough vapor to form an ignitable mixture with air [1].

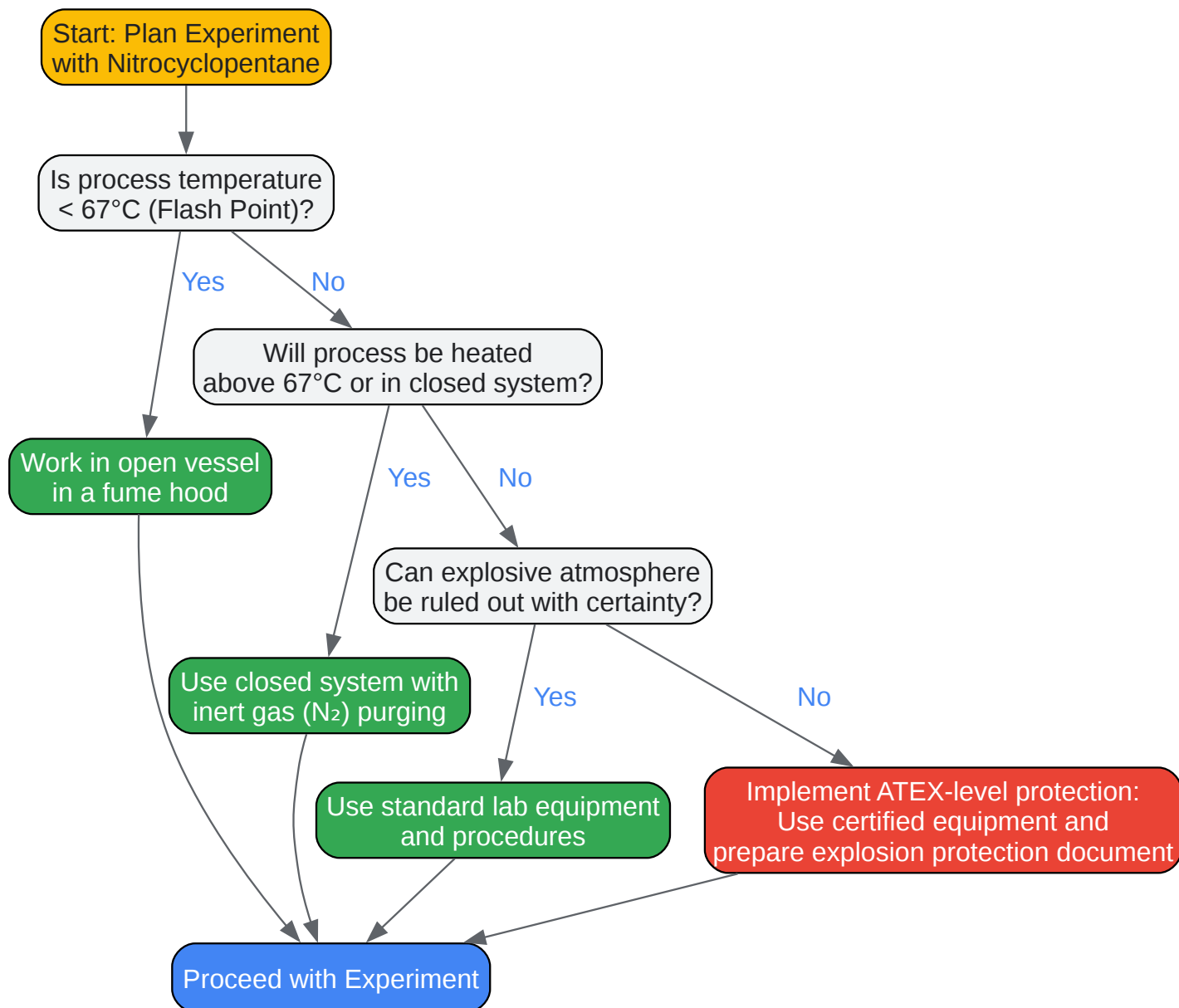
Q2: What is the first safety measure I should take when working with nitrocyclopentane on the lab bench? The primary measure is to ensure **adequate ventilation**. Always work within a functioning fume hood to prevent the accumulation of flammable vapors in the breathing zone and laboratory space [2].

Q3: My experiment requires heating nitrocyclopentane to 80°C. What special precautions are needed? Heating above the flash point requires a **closed system under an inert atmosphere**, such as nitrogen purging. This prevents the formation of a flammable mixture of **nitrocyclopentane** vapor and air [2].

Q4: What type of fire extinguisher should be available for a nitrocyclopentane fire? While the search results do not specify the exact type, Class B fire extinguishers (for flammable liquids) are typically appropriate. Consult your institution's fire safety or EHS department for the specific equipment required for your lab.

Safety Workflow for Handling Nitrocyclopentane

The diagram below outlines the logical decision process for implementing safety measures when handling **Nitrocyclopentane**.



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The most critical safety measure is to keep **nitrocyclopentane well below its flash point of 67°C** or to use proper engineering controls like inert atmospheres when heating is necessary [2] [1].

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